

Technical Guide to the Solubility and Solvent Compatibility of 1,4-Dichloropentane

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Compound of Interest

Compound Name: 1,4-Dichloropentane

Cat. No.: B1360421

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and solvent compatibility of **1,4-Dichloropentane** (CAS No: 626-92-6). The information is intended to assist researchers, scientists, and professionals in drug development and other chemical applications in understanding the dissolution characteristics of this compound. This document compiles available data on its physical and chemical properties, qualitative solubility, and provides a detailed experimental protocol for determining aqueous solubility.

Introduction

1,4-Dichloropentane is a chlorinated hydrocarbon with the molecular formula $C_5H_{10}Cl_2$.^[1] It is a colorless liquid at room temperature characterized by a linear five-carbon chain with chlorine atoms at the first and fourth positions.^[1] This compound is primarily utilized as a chemical intermediate in organic synthesis and can also serve as a solvent in certain chemical reactions.^[1] Understanding its solubility and compatibility with various solvents is crucial for its effective use in laboratory and industrial settings.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,4-Dichloropentane** is presented in Table 1. These properties are essential for predicting its behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ Cl ₂	[1]
Molecular Weight	141.04 g/mol	[2]
CAS Number	626-92-6	[3]
Appearance	Colorless liquid	[1][2]
Boiling Point	162 °C at 760 mmHg	[2][4]
Density	1.05 - 1.0699 g/cm ³	[2][4]
Refractive Index	1.4480	[4]
Melting Point	-75.05 °C (estimate)	[4]

Solubility and Solvent Compatibility

Detailed quantitative solubility data for **1,4-Dichloropentane** is not widely available in published literature. However, qualitative descriptions and the general principles of solubility for haloalkanes provide a strong indication of its behavior.

Aqueous Solubility

1,4-Dichloropentane has a relatively low solubility in water.[1] This is a common characteristic of haloalkanes, which are unable to form hydrogen bonds with water molecules. The energy required to break the strong hydrogen bonds between water molecules is not sufficiently compensated by the weaker dipole-dipole interactions that would form between the haloalkane and water.

Organic Solvent Solubility and Miscibility

As a moderately polar compound, **1,4-Dichloropentane** is significantly more soluble in organic solvents than in water.[1] The principle of "like dissolves like" suggests that it will be miscible with other solvents of similar polarity. Based on available data and the properties of similar chlorinated hydrocarbons, the following qualitative solubility and compatibility profile can be inferred.

Solvent	Solubility / Miscibility	Source / Rationale
Water	Low Solubility	[1]
Methanol	Slightly Soluble	[4]
Chloroform	Sparingly Soluble	[4]
Hexane	Expected to be Miscible	Non-polar solvent, compatible with the pentane backbone.
Toluene	Expected to be Miscible	Aromatic hydrocarbon, compatible with non-polar/weakly polar compounds.
Acetone	Expected to be Miscible	Polar aprotic solvent, generally a good solvent for organic compounds.
Ethanol	Expected to be Miscible	Polar protic solvent, generally compatible with other organic molecules.
Diethyl Ether	Expected to be Miscible	Common organic solvent with low polarity.

Experimental Protocol: Determination of Aqueous Solubility

The following protocol describes a detailed methodology for determining the aqueous solubility of a sparingly soluble compound like **1,4-Dichloropentane**, adapted from the OECD Test Guideline 105 and the widely used shake-flask method.

Principle

An excess amount of the test substance, **1,4-Dichloropentane**, is agitated in a specified volume of water at a constant temperature for a sufficient duration to reach equilibrium. The concentration of **1,4-Dichloropentane** in the aqueous phase is then determined by a suitable analytical method, such as Gas Chromatography (GC), to establish the saturation solubility.

Materials and Equipment

- **1,4-Dichloropentane** (high purity)
- Deionized or distilled water
- Volumetric flasks
- Glass vessels with screw caps or stoppers (e.g., centrifuge tubes, flasks)
- Constant temperature shaker bath or incubator
- Centrifuge capable of temperature control
- Syringes and filters (e.g., 0.22 μm PTFE)
- Gas Chromatograph with a suitable detector (e.g., FID or ECD)
- Analytical balance
- Pipettes and other standard laboratory glassware

Procedure

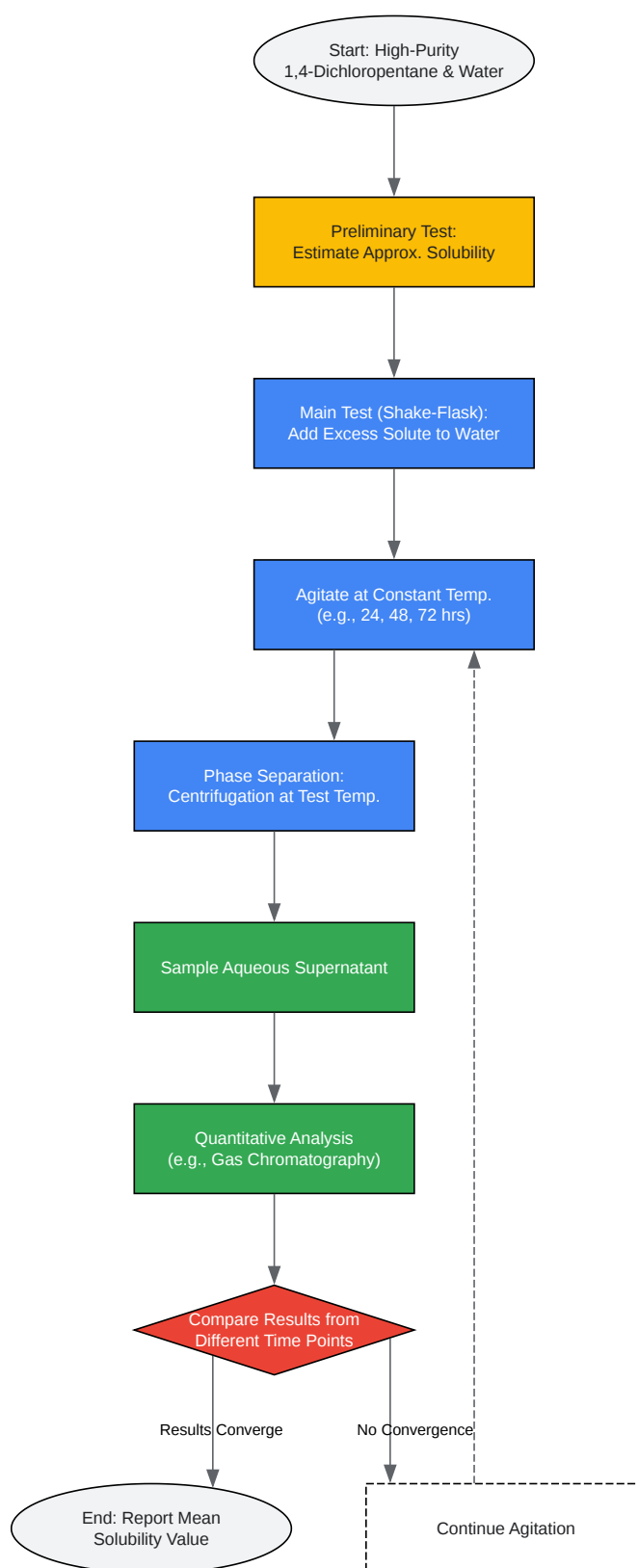
- Preliminary Test:
 - To estimate the approximate solubility, add a small, known amount of **1,4-Dichloropentane** to a vessel containing a known volume of water.
 - Shake vigorously for 10-15 minutes and visually inspect for any undissolved substance.
 - If dissolution is complete, incrementally add more substance until undissolved droplets are visible. This provides a rough estimate for the main test.
- Main Test (Shake-Flask Method):
 - Based on the preliminary test, add an amount of **1,4-Dichloropentane** guaranteed to be in excess (e.g., 5-10 times the estimated solubility) into at least three separate glass vessels.

- Add a precise volume of water to each vessel.
- Seal the vessels tightly to prevent loss of volatile material.
- Place the vessels in a constant temperature shaker bath, maintained at the desired temperature (e.g., 20 ± 0.5 °C).
- Agitate the vessels for a period sufficient to reach equilibrium. A tiered approach is recommended:
 - Sample the first vessel after 24 hours.
 - Sample the second vessel after 48 hours.
 - Sample the third vessel after 72 hours.
- Phase Separation:
 - After the agitation period, allow the vessels to stand at the test temperature to permit phase separation.
 - To ensure complete separation of the undissolved **1,4-Dichloropentane**, centrifuge the samples at the same constant temperature.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear, aqueous supernatant. It is critical to avoid drawing any of the undissolved organic phase.
 - The concentration of **1,4-Dichloropentane** in the aqueous phase is then determined using a pre-calibrated Gas Chromatograph (GC).
 - Prepare calibration standards of **1,4-Dichloropentane** in a water-miscible solvent (like acetone or methanol) that will not interfere with the analysis.
- Data Interpretation:

- Equilibrium is considered to be reached if the solubility measurements from at least the last two time points agree within the expected analytical variability (e.g., $\pm 5\%$).
- The final solubility is reported as the mean of the concentrations from the vessels that have reached equilibrium, expressed in units such as g/L or mol/L.

Visualizations

As a simple chlorinated hydrocarbon, **1,4-Dichloropentane** is not involved in biological signaling pathways. The following diagram illustrates the logical workflow for the experimental determination of its aqueous solubility.



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Workflow for Aqueous Solubility Determination.

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